

Synthesis of Artificial Carnallite for Industrial Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: Carnallite

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Introduction

Carnallite, a hydrated potassium magnesium chloride ($\text{KMgCl}_3 \cdot 6\text{H}_2\text{O}$), is a crucial raw material for the production of metallic magnesium and potassium-based fertilizers. While naturally occurring deposits are a primary source, the synthesis of artificial **carnallite** offers a controlled and potentially more sustainable alternative, particularly when utilizing industrial byproducts. This document provides detailed application notes and experimental protocols for the synthesis of artificial **carnallite** for industrial use, targeting researchers and professionals in materials science and chemical engineering.

Industrial Applications and Quality Specifications

The primary industrial applications of synthetic **carnallite** are as a feedstock for the electrolytic production of magnesium and as a component in agricultural fertilizers. The required purity and composition of the synthetic **carnallite** vary depending on the intended application.

For magnesium electrolysis, the feedstock must be substantially free of impurities that can interfere with the electrolytic process and contaminate the final magnesium product. Key specifications include:

- High **Carnallite** Content: Typically, a **carnallite** ($\text{KMgCl}_3 \cdot 6\text{H}_2\text{O}$) content of 90-92% is desired.

[1]

- **Controlled Sodium Chloride:** A sodium chloride (NaCl) content of 6-8% is often acceptable and can be beneficial for the electrolyte's properties.^[1]
- **Low Levels of Impurities:** The material must be completely free of heavy metals, boron, sulfates, and other insoluble constituents.^[1]

For fertilizer production, the key metrics are the potassium (as K₂O) and magnesium (as MgO) content. The presence of other salts like NaCl may be acceptable depending on the specific fertilizer formulation and target crops.

Synthesis Methodologies

Several methods have been developed for the synthesis of artificial **carnallite**. The choice of method depends on factors such as the desired purity, crystal size, and the availability of raw materials. The following sections detail the protocols for three prominent synthesis methods.

Method 1: High-Temperature Synthesis from Spent Magnesium Electrolyte

This method utilizes the waste product from magnesium electrolysis, which is rich in potassium and magnesium chlorides, providing a cost-effective and environmentally beneficial route to synthetic **carnallite**.

Experimental Protocol

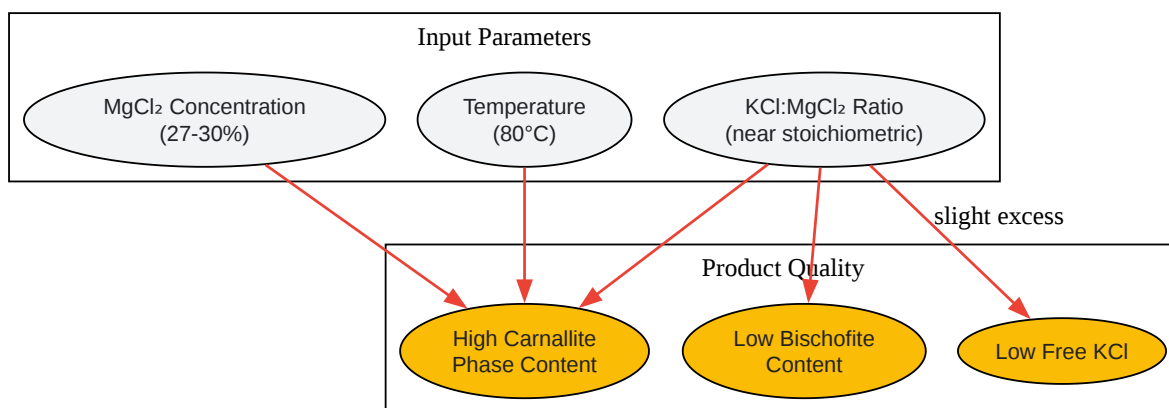
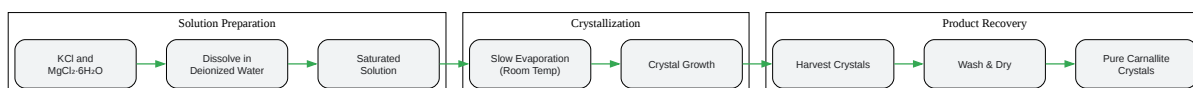
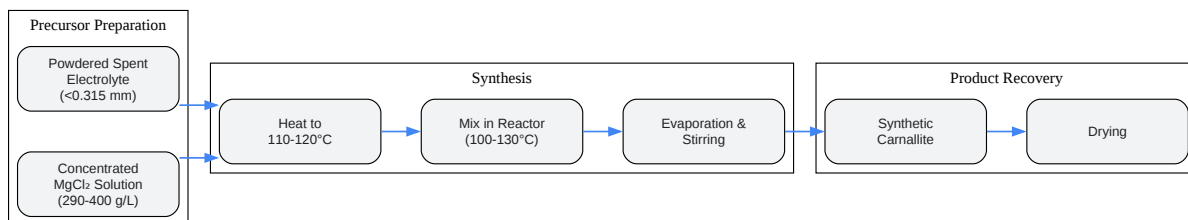
- **Precursor Preparation:**
 - Obtain a concentrated magnesium chloride solution (290–400 g/L).^[2] This can be prepared by dissolving magnesium chloride hexahydrate in deionized water or by concentrating a more dilute brine.
 - Obtain solid spent electrolyte from magnesium electrolysis cells. The particle size of the spent electrolyte should be less than 0.315 mm.^{[2][3]}
- **Reaction Setup:**

- Heat the concentrated magnesium chloride solution and the powdered spent electrolyte separately to 110–120°C.[2]
- In a heated reactor equipped with a stirrer, mix the pre-heated magnesium chloride solution and spent electrolyte. The mass ratio of potassium chloride to magnesium chloride in the mixture should be maintained between 0.78 and 0.83.[3] This corresponds to approximately 105% of the stoichiometric amount of spent electrolyte.[2]
- Synthesis and Crystallization:
 - Continuously stir the mixture while maintaining the temperature at 100–130°C.[2]
 - Allow the spent electrolyte to dissolve completely in the magnesium chloride solution.
 - Evaporate the reaction mixture with continuous agitation.
 - Continue heating and stirring until the water of crystallization in the resulting **carnallite** is between 2 and 6 moles per mole of KMgCl_3 . [3]
- Product Recovery and Drying:
 - The resulting solid product is synthetic **carnallite**.
 - The material can be further dried if required for the specific application.

Quantitative Data

Parameter	Value	Reference
MgCl ₂ Solution Concentration	290–400 g/L	[2]
Spent Electrolyte Particle Size	< 0.315 mm	[2][3]
Reaction Temperature	100–130°C	[2]
KCl to MgCl ₂ Mass Ratio	0.78–0.83	[3]
Spent Electrolyte Consumption	105% of stoichiometric	[2]
Final Water of Crystallization	2-6 moles	[3]
Example Product Composition		
MgCl ₂	30.7 wt%	[3]
KCl	24.7 wt%	[3]
NaCl	8.1 wt%	[3]
H ₂ O	35.9 wt%	[3]
Impurities	0.5 wt%	[3]

Experimental Workflow



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